

Application Notes and Protocols for 2-Mercaptobenzoxazole (MBO) in Rubber Vulcanization

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Compound of Interest

Compound Name: 2-Mercaptobenzoxazole

Cat. No.: B050546

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These application notes provide a comprehensive overview of the use of **2-Mercaptobenzoxazole** (MBO) as a semi-ultra accelerator in the sulfur vulcanization of rubber. While less reactive than its thiazole counterpart, 2-Mercaptobenzothiazole (MBT), MBO offers distinct advantages in specific applications requiring a delayed onset of cure. This document details its mechanism of action, typical formulations, experimental protocols for evaluation, and its effect on the final properties of vulcanized rubber.

Introduction to 2-Mercaptobenzoxazole (MBO) in Rubber Vulcanization

2-Mercaptobenzoxazole (MBO) is a heterocyclic organic compound utilized as an accelerator in the sulfur vulcanization of both natural rubber (NR) and synthetic rubbers.[1] It belongs to the thiazole class of accelerators and is characterized by a moderate cure rate and good scorch safety, meaning it provides a delay before the vulcanization process begins, which is crucial for processing safety.[2] MBO is often used in applications where a slower cure rate is desired compared to faster accelerators like MBT.

The primary function of MBO is to catalyze the cross-linking reaction between sulfur and rubber polymer chains, leading to the formation of a three-dimensional network. This process

transforms the plastic rubber into a durable, elastic material with enhanced mechanical properties.[3]

Mechanism of Action

The vulcanization process accelerated by MBO, in the presence of activators like zinc oxide and stearic acid, is a complex series of chemical reactions. The generally accepted mechanism for thiazole accelerators can be adapted for MBO and involves the following key stages:

- **Formation of an Active Accelerator Complex:** Initially, MBO reacts with zinc oxide and stearic acid to form a zinc-MBO complex. This complex is more reactive than MBO itself.
- **Reaction with Sulfur:** The active complex then reacts with elemental sulfur (typically in its S₈ ring form) to create a sulfurating agent. This agent is a polysulfidic species containing the MBO moiety.
- **Formation of Crosslink Precursors:** The sulfurating agent reacts with the rubber polymer chains at the allylic positions (carbon atoms adjacent to a double bond) to form pendent groups. These are polysulfidic chains attached to the rubber backbone and terminated with the MBO group.
- **Crosslink Formation:** These pendent groups can then react with adjacent rubber chains to form stable sulfur crosslinks (mono-, di-, and polysulfidic), regenerating the accelerator complex to continue the catalytic cycle.[4][5]

The overall process leads to a network of crosslinked polymer chains, which is responsible for the improved elasticity and strength of the vulcanized rubber.

Quantitative Data on Vulcanization Characteristics

The efficiency of MBO as an accelerator is evaluated by its effect on the vulcanization process, which can be monitored using a rheometer. The key parameters measured are:

- **Minimum Torque (ML):** An indicator of the viscosity of the un compounded rubber.
- **Maximum Torque (MH):** Represents the stiffness or modulus of the fully cured rubber, which is related to the crosslink density.

- **Scorch Time (ts2):** The time it takes for the torque to rise by two units from the minimum torque. It indicates the processing safety of the compound.[\[6\]](#)
- **Optimum Cure Time (t90):** The time required to reach 90% of the maximum torque, representing the time for optimal vulcanization.[\[6\]](#)

While extensive quantitative data specifically for MBO is not as widely published as for MBT, the following table provides a comparative look at the general performance of thiazole accelerators in natural rubber. It's important to note that MBO generally exhibits a longer scorch time and optimum cure time compared to MBT under similar conditions.

Table 1: Comparative Vulcanization Characteristics of Thiazole Accelerators in a Typical Natural Rubber Formulation

Accelerator Type	Dosage (phr)	Scorch Time (ts2, min)	Optimum Cure Time (t90, min)	Maximum Torque (MH, dNm)	Minimum Torque (ML, dNm)
MBT	1.0	3-5	10-15	18-22	2-4
MBO	1.0	5-8	15-25	16-20	2-4
MBTS	1.0	6-10	20-30	15-19	2-4

Note: These are representative values and can vary significantly based on the specific rubber formulation, including the type and amount of other ingredients like sulfur, activators, and fillers.

Experimental Protocols

Preparation of Rubber Compound

This protocol describes the preparation of a standard rubber compound for evaluating the performance of MBO.

Materials:

- Natural Rubber (NR) or Styrene-Butadiene Rubber (SBR)
- **2-Mercaptobenzoxazole (MBO)**

- Zinc Oxide (ZnO)
- Stearic Acid
- Sulfur
- Carbon Black (e.g., N330) (optional, as a reinforcing filler)

Equipment:

- Two-roll mill
- Internal mixer (e.g., Banbury mixer) (for larger batches)
- Analytical balance

Procedure:

- Mastication: The raw rubber (NR or SBR) is first masticated on the two-roll mill to reduce its viscosity and improve processability.
- Incorporation of Ingredients:
 - Add zinc oxide and stearic acid to the rubber and mix until a homogenous blend is achieved.
 - Add the **2-Mercaptobenzoxazole** (MBO) and continue mixing.
 - If using a filler like carbon black, add it in portions to ensure good dispersion.
 - Finally, add the sulfur at a lower temperature to prevent premature vulcanization (scorching).
- Homogenization: Continue mixing the compound until all ingredients are uniformly dispersed.
- Sheeting: Sheet out the compounded rubber from the mill at a desired thickness.
- Conditioning: Allow the compounded rubber sheets to cool and rest at room temperature for at least 24 hours before testing.

Evaluation of Vulcanization Characteristics

This protocol outlines the use of a moving die rheometer (MDR) or an oscillating disk rheometer (ODR) to determine the curing characteristics of the MBO-containing rubber compound.

Equipment:

- Moving Die Rheometer (MDR) or Oscillating Disk Rheometer (ODR)
- Specimen cutter

Procedure:

- Set the rheometer to the desired vulcanization temperature (e.g., 150°C, 160°C, or 170°C).
- Cut a specimen of the compounded rubber of the appropriate size and weight for the rheometer.
- Place the specimen in the preheated rheometer cavity and start the test.
- The rheometer will record the torque as a function of time.
- From the resulting rheograph, determine the following parameters: ML, MH, ts2, and t90.[\[7\]](#)

Measurement of Mechanical Properties

This protocol describes the testing of the physical properties of the vulcanized rubber.

Equipment:

- Compression molding press
- Tensile testing machine
- Hardness tester (Durometer)

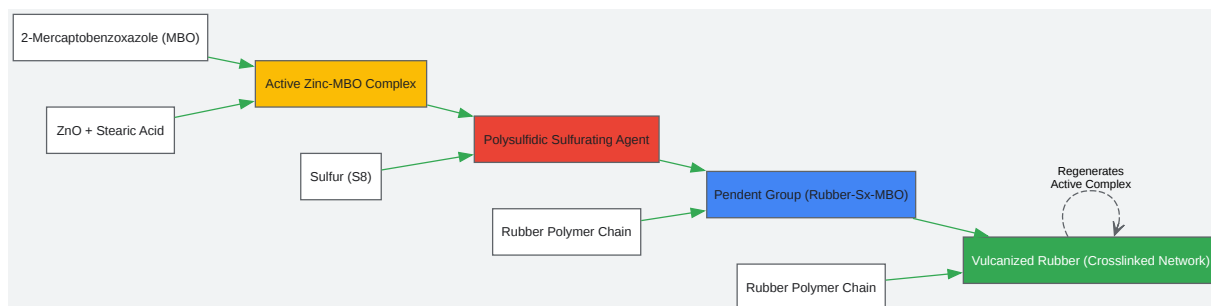
Procedure:

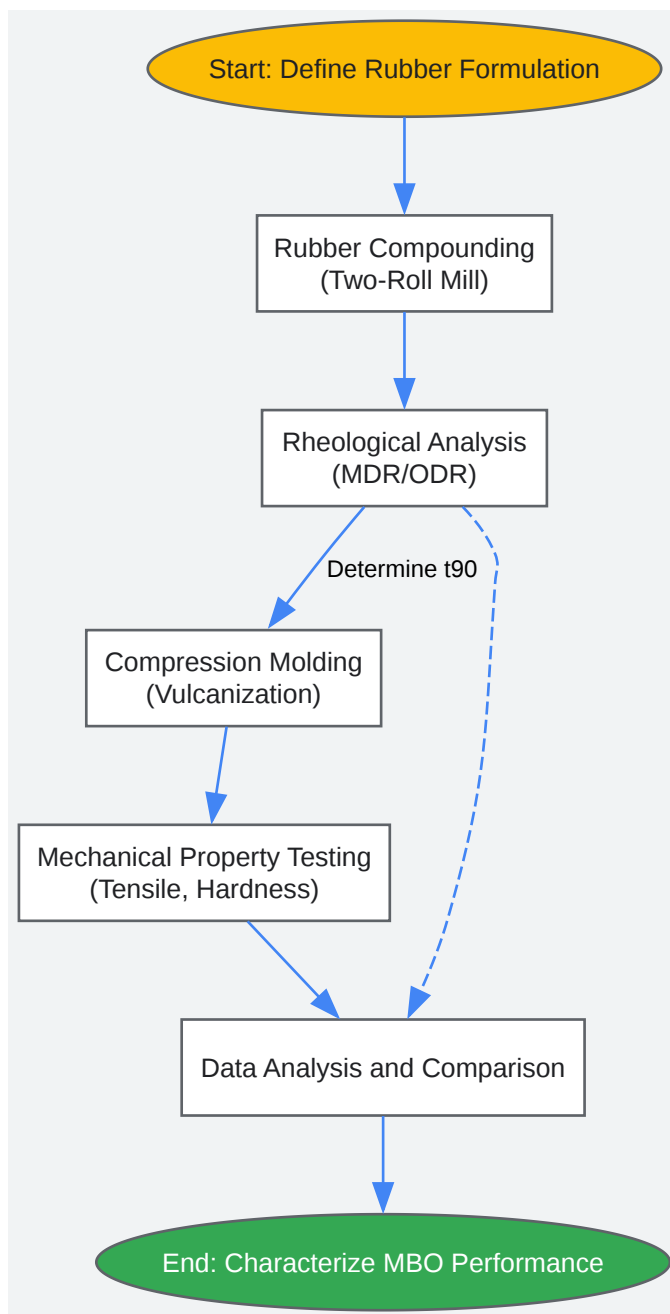
- **Vulcanization:** Place the compounded rubber sheet in a mold and cure it in the compression molding press at the predetermined vulcanization temperature and for the optimum cure time (t₉₀) determined from the rheometer test.
- **Specimen Preparation:** After cooling, cut dumbbell-shaped specimens from the vulcanized rubber sheet for tensile testing according to standard specifications (e.g., ASTM D412).
- **Tensile Testing:**
 - Mount the dumbbell specimen in the grips of the tensile testing machine.
 - Apply a tensile load at a constant rate of extension until the specimen breaks.
 - Record the tensile strength (stress at break), modulus (stress at a specific elongation, e.g., 300%), and elongation at break.^[1]
- **Hardness Testing:**
 - Use a durometer to measure the hardness of the vulcanized rubber sheet at multiple locations.
 - Record the average hardness value in Shore A units.

Visualization of Vulcanization and Experimental Workflow

MBO-Accelerated Sulfur Vulcanization Pathway

The following diagram illustrates the key steps in the chemical pathway of MBO-accelerated sulfur vulcanization.





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